

# An In-depth Technical Guide to 5-Methyl-2-nitrobenzoic Acid

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## Compound of Interest

Compound Name: 5-Methyl-2-nitrobenzoic acid

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## Introduction

**5-Methyl-2-nitrobenzoic acid** is a substituted aromatic carboxylic acid that serves as a key intermediate in the synthesis of various organic compounds. Its molecular structure, featuring a carboxylic acid group, a nitro group, and a methyl group on a benzene ring, imparts a unique reactivity profile that makes it a valuable building block in medicinal chemistry and material science. This technical guide provides a comprehensive overview of its synonyms, physicochemical properties, synthesis, and analytical methods.

## Nomenclature and Synonyms

**5-Methyl-2-nitrobenzoic acid** is known by a variety of alternative names and identifiers, which are crucial for accurate database searches and procurement.

Identifier Type	Value
IUPAC Name	5-methyl-2-nitrobenzoic acid[1]
CAS Number	3113-72-2[1]
EC Number	221-481-5[1]
UNII	M9473083XH[1]

A comprehensive list of its common synonyms is provided below:

- 2-Nitro-5-methylbenzoic acid[1]
- 3-Methyl-6-nitrobenzoic acid[1]
- 6-Nitro-m-toluic acid[1]
- Benzoic acid, 5-methyl-2-nitro-[1]
- m-Toluic acid, 6-nitro-[1]
- NSC 38067[1]

## Physicochemical Properties

A summary of the key physicochemical properties of **5-Methyl-2-nitrobenzoic acid** is presented in the table below, providing essential data for experimental design and safety considerations.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>4</sub>	PubChem[1]
Molecular Weight	181.15 g/mol	PubChem[1]
Appearance	Off-white to light yellow crystalline powder	ChemicalBook[2]
Melting Point	134-136 °C	Sigma-Aldrich[3]
Water Solubility	Insoluble	ChemicalBook[2]
pKa	2.21 ± 0.25 (Predicted)	ChemicalBook
LogP	2.4	PubChem[1]

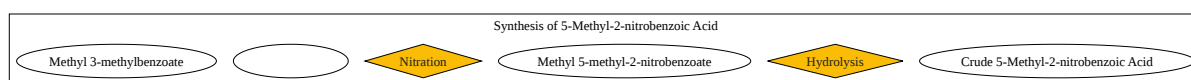
## Experimental Protocols

### Synthesis: An Efficient and Green Protocol

A modern, environmentally friendly approach for the synthesis of **5-Methyl-2-nitrobenzoic acid** involves the nitration of methyl 3-methylbenzoate using a mixture of nitric acid ( $\text{HNO}_3$ ) and acetic anhydride ( $\text{Ac}_2\text{O}$ ). This method offers high selectivity and a safer reaction profile compared to traditional methods using concentrated sulfuric acid.[4]

#### Methodology:

- **Preparation of the Nitrating Agent:** A mixture of fuming nitric acid and acetic anhydride is carefully prepared. The ratio of these two components is crucial for optimizing the reaction's conversion and selectivity.
- **Nitration Reaction:** Methyl 3-methylbenzoate is added to the prepared nitrating agent. The reaction is typically carried out at a controlled temperature to ensure the selective formation of the desired product.
- **Hydrolysis:** Following the nitration, the resulting methyl 5-methyl-2-nitrobenzoate is hydrolyzed to **5-Methyl-2-nitrobenzoic acid**. This is often achieved by heating the ester with an aqueous solution of a strong acid or base.
- **Work-up and Isolation:** The reaction mixture is cooled, and the product is precipitated by the addition of water. The solid product is then collected by filtration and washed to remove residual acids and byproducts.



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## Purification by Recrystallization

The crude **5-Methyl-2-nitrobenzoic acid** can be purified by recrystallization to obtain a high-purity solid.

#### Methodology:

- **Solvent Selection:** Based on the principle of "like dissolves like" and the compound's polarity, a suitable solvent or solvent system is chosen. For benzoic acid derivatives, aqueous ethanol or toluene are often effective. The ideal solvent should dissolve the compound well at elevated temperatures but poorly at room temperature.
- **Dissolution:** The crude solid is dissolved in a minimal amount of the hot solvent to create a saturated solution.
- **Hot Filtration (Optional):** If insoluble impurities are present, the hot solution is quickly filtered through a pre-heated funnel to remove them.
- **Crystallization:** The hot, clear solution is allowed to cool slowly to room temperature, followed by further cooling in an ice bath to promote the formation of crystals. Slow cooling is essential for obtaining larger, purer crystals.
- **Isolation and Drying:** The purified crystals are collected by vacuum filtration, washed with a small amount of the cold solvent to remove any remaining mother liquor, and then dried under vacuum to a constant weight.

## Analytical Method: High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be employed for the analysis and quantification of **5-Methyl-2-nitrobenzoic acid**.[\[1\]](#)

Methodology:

- **Column:** A C18 or Newcrom R1 reverse-phase column is suitable for this separation.[\[1\]](#)
- **Mobile Phase:** A simple isocratic mobile phase consisting of a mixture of acetonitrile (MeCN) and water with the addition of a small amount of phosphoric acid or formic acid to control the pH and improve peak shape.[\[1\]](#) For Mass Spectrometry (MS) detection, formic acid is preferred over phosphoric acid.[\[1\]](#)
- **Detection:** UV detection at a suitable wavelength (typically around 254 nm for aromatic compounds) is used to monitor the elution of the compound.

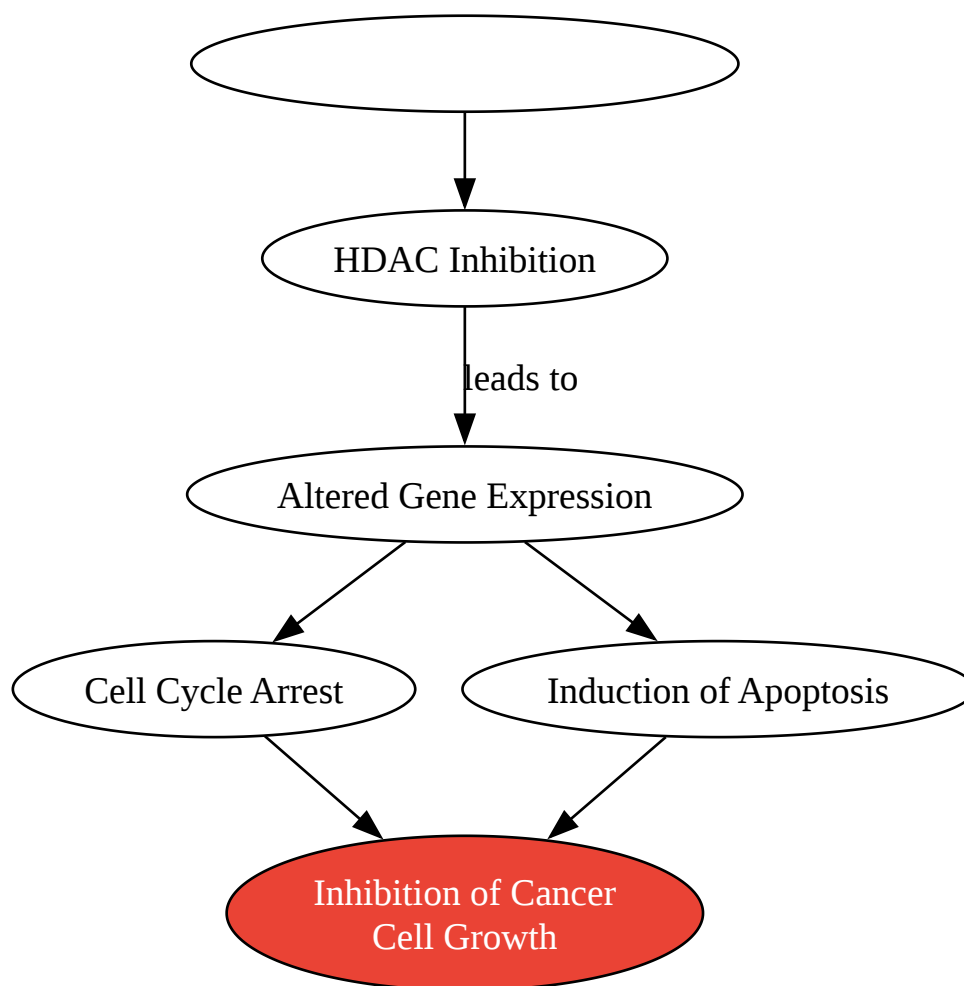
- **Sample Preparation:** A standard solution of **5-Methyl-2-nitrobenzoic acid** of known concentration is prepared in the mobile phase or a compatible solvent. The sample to be analyzed is also dissolved in the mobile phase, filtered, and then injected into the HPLC system.
- **Quantification:** The concentration of **5-Methyl-2-nitrobenzoic acid** in the sample is determined by comparing its peak area to that of the standard solution.

## Biological Activity and Applications

Derivatives of **5-Methyl-2-nitrobenzoic acid** have been investigated for their potential biological activities.

- **Antibacterial Agents:** Certain derivatives have demonstrated potential as antibacterial agents against various Gram-positive and Gram-negative bacteria.[2] The mechanism of action for some nitrobenzoic acid derivatives involves disruption of the bacterial cell membrane.[5]
- **Anticancer Agents:** Modified forms of **5-Methyl-2-nitrobenzoic acid** have shown promise in targeting specific cancer cell pathways.[2] Studies on other benzoic acid derivatives suggest that they may act by inhibiting histone deacetylases (HDACs), leading to the retardation of cancer cell growth.[6]

Due to the lack of specific, well-defined signaling pathway information for **5-Methyl-2-nitrobenzoic acid** itself, a generalized diagram illustrating potential downstream effects of related benzoic acid derivatives on cancer cells is presented below.



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## Conclusion

**5-Methyl-2-nitrobenzoic acid** is a versatile chemical intermediate with established synthesis routes and analytical methodologies. Its utility in the development of new therapeutic agents, particularly in the areas of antibacterial and anticancer research, continues to be an area of active investigation. This technical guide provides a foundational resource for researchers and professionals working with this compound, summarizing its key characteristics and providing detailed experimental frameworks.

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